using ethyl (1S,3R)-3-hydroxycyclohexanecarboxylate as a chiral auxiliary

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Compound of Interest

Compound Name:	*ethyl (1S,3R)-3-hydroxycyclohexanecarboxylate*
CAS No.:	*1680213-12-0*
Cat. No.:	*B3393004*

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Application Note: **Ethyl (1S,3R)-3-Hydroxycyclohexanecarboxylate** as a Chiral Scaffold & Stereodirecting Template

Part 1: Introduction & Core Philosophy

1.1 The "Auxiliary" vs. "Scaffold" Distinction While the user prompt refers to **ethyl (1S,3R)-3-hydroxycyclohexanecarboxylate** (EHCHC) as a chiral auxiliary, in high-value pharmaceutical synthesis, it functions primarily as a Chiral Scaffold (or Chiral Building Block).

- Chiral Auxiliary (Classic Definition): A group attached to a substrate to induce stereochemistry during a reaction and subsequently removed (e.g., Evans' oxazolidinone).
- Chiral Scaffold (EHCHC Role): The molecule itself is incorporated into the final target (e.g., Oseltamivir analogs, Simvastatin intermediates, KOR antagonists). Its pre-existing stereocenters ((1S,3R)) act as an internal auxiliary, directing the stereochemical outcome of subsequent functionalizations via substrate-controlled induction.

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1.2 Strategic Value The (1S,3R) isomer features a cis-1,3-relationship between the hydroxyl and ester groups. This geometry is thermodynamically significant and allows for:

- Directed Functionalization: The hydroxyl group can direct incoming reagents (e.g., epoxidation, cyclopropanation) to a specific face of the ring.
- Conformational Locking: The 1,3-disubstitution pattern biases the cyclohexane ring chair conformation, enabling predictable attack angles for nucleophiles/electrophiles.

Part 2: Mechanism of Stereocontrol

The utility of EHCHC relies on its ability to transfer chiral information from the C1 and C3 centers to new centers formed on the ring.

2.1 Substrate-Controlled Stereoselectivity In the (1S,3R) configuration, if the ester is in the equatorial position (to minimize A-values), the C3-hydroxyl group (also equatorial or axial depending on precise conformation) creates a specific steric environment.

- Hydroxyl-Directed Attack: Reagents that coordinate to oxygen (e.g.,

  for epoxidation,

  for Simmons-Smith) will attack the alkene (if introduced) from the syn-face relative to the hydroxyl group.
- Steric Shielding: Bulky reagents will attack from the face anti to the ester or hydroxyl group.

2.2 Diagram: Stereochemical Directing Principles

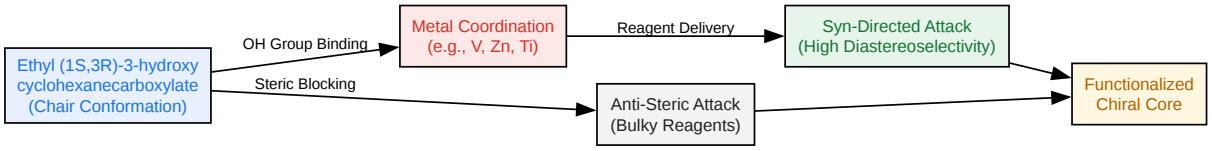

Figure 1: Mechanisms of Substrate-Controlled Stereoselectivity using the (1S,3R)-Scaffold.

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Part 3: Experimental Protocols

Protocol A: Biocatalytic Synthesis of (1S,3R)-EHCHC

Rationale: Chemical reduction of the ketone precursor often yields racemic or low-de mixtures. Biocatalysis using Ketoreductases (KREDs) is the industry standard for >99% ee/de.

Reagents:

- Substrate: Ethyl 3-oxocyclohexanecarboxylate (CAS 33668-25-6).[1]
- Enzyme: KRED-101 (or equivalent commercial ketoreductase screening kit).
- Cofactor: NADP+ / NADPH recycling system (Glucose Dehydrogenase + Glucose).
- Buffer: Potassium Phosphate (KPi), pH 7.0.

Workflow:

- Preparation: Dissolve Ethyl 3-oxocyclohexanecarboxylate (100 mM final) in IPA/Buffer mix (10% v/v IPA).
- Reaction Assembly: Add KRED enzyme (5 mg/mL) and Cofactor Recycle Mix (GDH 10 U/mL, Glucose 200 mM, NADP+ 1 mM).
- Incubation: Stir at 30°C, 250 rpm for 24 hours. Monitor pH and adjust to 7.0 with 1M NaOH if necessary.
- Workup: Extract reaction mixture with Ethyl Acetate (3x). Dry organic layer over

  .[2]
- Purification: Concentrate in vacuo. If necessary, purify via silica flash chromatography (Hexanes:EtOAc 4:1).
- Validation: Chiral HPLC (Chiralpak AD-H, 95:5 Hexane:iPrOH). Target: >99% ee, >95% de (cis).

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Protocol B: Stereoselective Iodolactonization (The "Internal Auxiliary" Effect)

Rationale: This protocol demonstrates how the molecule acts as an auxiliary to install new stereocenters. By converting the ester to an acid and introducing an alkene, the molecule directs its own cyclization.

Prerequisite: Convert (1S,3R)-EHCHC to (1S,3R)-3-hydroxy-4-cyclohexenecarboxylic acid (via elimination/hydrolysis sequences).

Steps:

- Dissolution: Dissolve (1S,3R)-3-hydroxy-4-cyclohexenecarboxylic acid (1.0 eq) in 0.5 M aqueous

  .
- Iodination: Add

  (3.0 eq) and KI (9.0 eq) in water dropwise at 0°C.
- Cyclization: Stir in dark at RT for 24h. The hydroxyl/carboxylate geometry directs the iodine attack and lactone closure.
- Quench: Add saturated

  to remove excess iodine.
- Extraction: Acidify to pH 2, extract with DCM.
- Result: Formation of a bridged bicyclic lactone with defined stereochemistry at the new C-I and C-O bonds.

Part 4: Data & Specifications

Table 1: Physicochemical & Stereochemical Properties

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Property	Specification	Notes
IUPAC Name	Ethyl (1S,3R)-3-hydroxycyclohexane-1-carboxylate	cis-1,3-isomer
CAS No.	1680213-12-0 (Generic: 94160-25-5)	Verify specific enantiomer CAS
Molecular Weight	172.22 g/mol	
Stereochemistry	(1S, 3R)	Critical: 1,3-cis relationship
Boiling Point	~250°C (Predicted)	Usually handled as oil/low-melt solid
Solubility	DCM, EtOAc, MeOH, EtOH	Sparingly soluble in water
Typical Yield (Enzymatic)	> 85%	From keto-ester precursor
Optical Rotation		(c=1.0, CHCl3) Value varies by salt/ester

Part 5: Workflow Visualization

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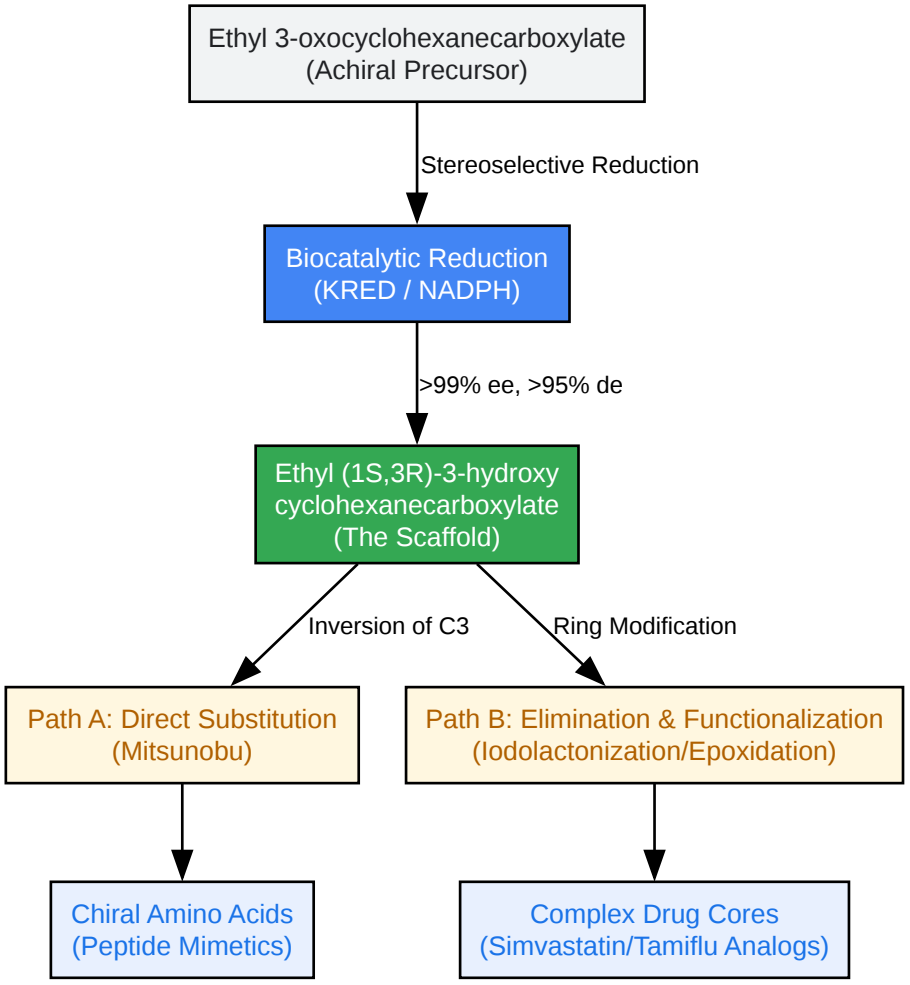

Figure 2: Divergent synthesis workflow starting from the (1S,3R)-Scaffold.

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Part 6: References

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